

Coccarboxylase Tetrahydrate: A Technical Guide to its Structure, Function, and Experimental Analysis

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Compound Name: Coccarboxylase tetrahydrate

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Abstract

Coccarboxylase tetrahydrate, the biologically active form of vitamin B1 (thiamine), is a critical coenzyme in cellular metabolism. As thiamine pyrophosphate (TPP), it plays a pivotal role in the catalytic cycles of key enzymes involved in carbohydrate and amino acid metabolism. This technical guide provides an in-depth overview of the structure, function, and mechanism of action of **coccarboxylase tetrahydrate**. It includes a compilation of its physicochemical properties, detailed experimental protocols for its analysis and the assessment of its enzymatic activity, and visual representations of its involvement in crucial metabolic pathways. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development engaged in studies involving this essential coenzyme.

Introduction

Coccarboxylase, or thiamine pyrophosphate (TPP), is an essential coenzyme present in all living systems, where it catalyzes several fundamental biochemical reactions.[1] It is the active, coenzymatic form of thiamine (Vitamin B1) and is indispensable for cellular energy metabolism. [2] Its tetrahydrate form is a stable salt, making it suitable for research and pharmaceutical applications.[2] Coccarboxylase is crucial for the function of key enzyme complexes that link major metabolic pathways, including glycolysis and the citric acid cycle.[2] A deficiency in

thiamine, and consequently cocarboxylase, can lead to severe metabolic and neurological disorders, highlighting its importance in human health.[3] This guide will delve into the core aspects of **cocarboxylase tetrahydrate**, providing the necessary technical details for its study and application.

Structure and Physicochemical Properties

Cocarboxylase consists of a pyrimidine ring and a thiazole ring linked by a methylene bridge, with a pyrophosphate group attached to the thiazole ring.[1][3] The tetrahydrate form indicates the presence of four molecules of water of hydration.[4][5]

Table 1: Physicochemical Properties of **Cocarboxylase Tetrahydrate**

Property	Value	References
Chemical Formula	$C_{12}H_{18}N_4O_7P_2S \cdot 4H_2O$	[4][6]
Molecular Weight	496.37 g/mol	[4][7]
Appearance	White to off-white crystalline powder	[4][5]
CAS Number	68684-55-9	[4][5]
Purity (HPLC)	96 - 101%	[2][4]
Solubility	Soluble in water	[5][8]
pH (100 g/L in H ₂ O)	2.4 - 3.2 (at 20°C)	[9]
Storage Conditions	Store at 0-8°C, hygroscopic	[4][8][10]
Melting Point	>170°C (decomposes)	[9]

Function and Mechanism of Action

Cocarboxylase functions as a coenzyme for several crucial enzymes involved in carbohydrate and branched-chain amino acid metabolism.[11][12] Its primary role is in the catalysis of decarboxylation and transketolation reactions.[3]

The key to cocarboxylase's function lies in the acidic proton at the C2 position of the thiazole ring.^[1] Deprotonation of this carbon results in the formation of a reactive ylide, which can nucleophilically attack the carbonyl carbon of α -keto acids like pyruvate and α -ketoglutarate.^[1]^[3] This is followed by decarboxylation, where the thiazolium ring acts as an electron sink to stabilize the resulting carbanion intermediate.^[2]

Key Enzymatic Reactions

Cocarboxylase is a vital cofactor for the following enzyme complexes:

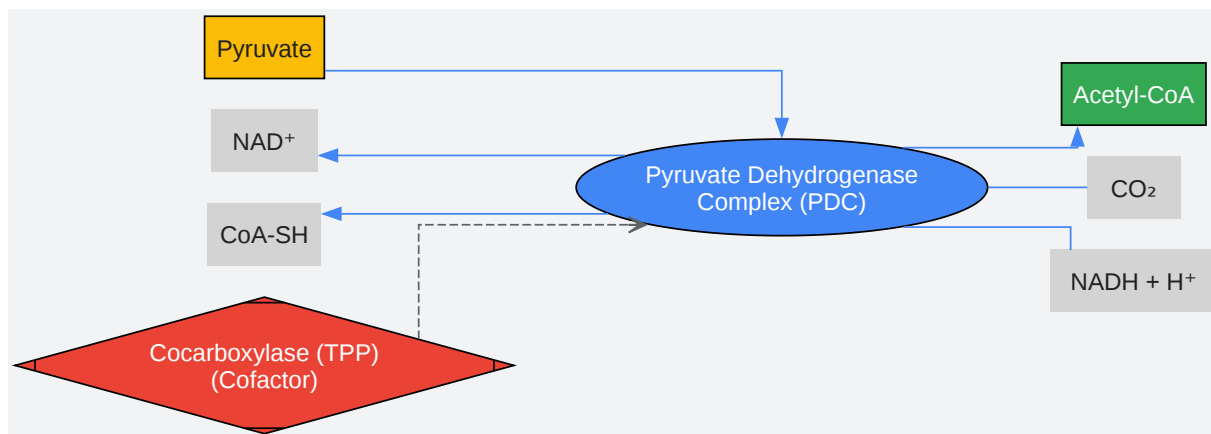
- Pyruvate Dehydrogenase Complex (PDC): Converts pyruvate to acetyl-CoA, linking glycolysis to the citric acid cycle.^[11]^[12]
- α -Ketoglutarate Dehydrogenase Complex (KGDHC): A key enzyme in the citric acid cycle that catalyzes the conversion of α -ketoglutarate to succinyl-CoA.^[11]^[12]
- Branched-Chain α -Keto Acid Dehydrogenase Complex (BCKDC): Involved in the metabolism of branched-chain amino acids (leucine, isoleucine, and valine).^[11]
- Transketolase: An enzyme in the pentose phosphate pathway that catalyzes the transfer of two-carbon units from a ketose to an aldose.^[3]^[12]

Signaling Pathways and Metabolic Integration

Cocarboxylase is central to cellular energy metabolism, and its-dependent enzymes are critical nodes in metabolic pathways.

Pyruvate Dehydrogenase Complex and the Citric Acid Cycle

The pyruvate dehydrogenase complex is a multi-enzyme complex that catalyzes the irreversible oxidative decarboxylation of pyruvate. This reaction is a critical checkpoint in metabolism, committing the carbon atoms of carbohydrates to either oxidation in the citric acid cycle or to fatty acid synthesis.^[13]

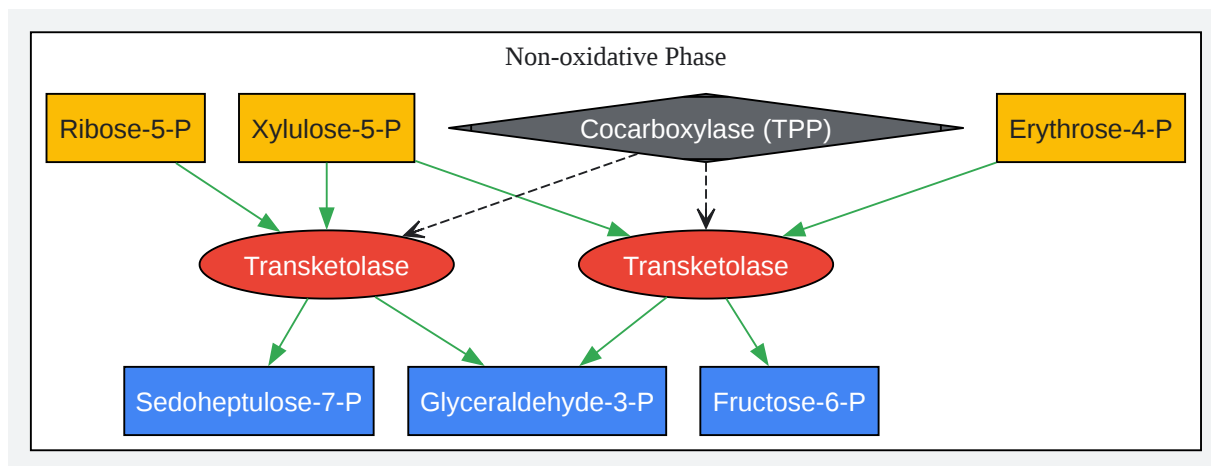


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Pyruvate Dehydrogenase Complex Reaction

Pentose Phosphate Pathway

In the pentose phosphate pathway, cocarboxylase is the coenzyme for transketolase, which is essential for the interconversion of sugar phosphates.[3] This pathway is crucial for generating NADPH for reductive biosynthesis and ribose-5-phosphate for nucleotide synthesis.[3]



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Role of Cocrboxylase in the Pentose Phosphate Pathway

Experimental Protocols

This section provides detailed methodologies for key experiments involving the analysis of cocrboxylase and the assessment of its enzymatic function.

High-Performance Liquid Chromatography (HPLC) for Cocrboxylase Tetrahydrate Quantification

This protocol describes a general method for the quantitative analysis of **cocrboxylase tetrahydrate**.

- Instrumentation:
 - High-Performance Liquid Chromatograph (HPLC) with a UV detector.
 - C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Reagents:
 - **Cocrboxylase tetrahydrate** reference standard.

- Mobile Phase: A suitable buffered aqueous solution with an organic modifier (e.g., a gradient of acetonitrile in a phosphate buffer, pH adjusted). The exact composition should be optimized based on the specific column and system.
- Diluent: Deionized water or a weak buffer.
- Procedure:
 - Standard Preparation: Accurately weigh and dissolve the **coccarboxylase tetrahydrate** reference standard in the diluent to prepare a stock solution of known concentration. Prepare a series of working standards by serial dilution.
 - Sample Preparation: Accurately weigh and dissolve the sample containing **coccarboxylase tetrahydrate** in the diluent. Filter the solution through a 0.45 µm syringe filter before injection.
 - Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 20 µL.
 - Column Temperature: 30°C.
 - Detection Wavelength: 254 nm.
 - Analysis: Inject the standard solutions to generate a calibration curve. Inject the sample solution. The concentration of **coccarboxylase tetrahydrate** in the sample is determined by comparing its peak area to the calibration curve.

Enzymatic Assay of Pyruvate Dehydrogenase (PDH) Activity

This protocol describes a coupled spectrophotometric assay to measure the activity of the pyruvate dehydrogenase complex, for which coccarboxylase is an essential cofactor.

- Principle: The activity of PDH is measured by monitoring the reduction of NAD⁺ to NADH at 340 nm. The reaction is coupled to the formation of acetyl-CoA, which then reacts with

oxaloacetate to form citrate, catalyzed by citrate synthase.

- Reagents:
 - Assay Buffer: 0.25 M Tris-HCl buffer, pH 8.0.
 - Substrate Solution: 0.2 M Sodium pyruvate.
 - Cofactor Solution: 40 mM Thiamine pyrophosphate (cocarboxylase), 4 mM Coenzyme A (CoA), 40 mM NAD⁺, 10 mM MgCl₂.
 - Coupling Enzyme: Citrate synthase.
 - Reaction Initiator: Cell or tissue extract containing PDH.
- Procedure:
 - Prepare a reaction mixture containing the assay buffer, substrate solution, and cofactor solution in a cuvette.
 - Add the cell or tissue extract to the cuvette and mix gently.
 - Initiate the reaction by adding citrate synthase.
 - Immediately monitor the increase in absorbance at 340 nm over time using a spectrophotometer.
 - The rate of NADH formation is proportional to the PDH activity. One unit of activity is defined as the amount of enzyme that catalyzes the formation of 1 μmol of NADH per minute under the specified conditions.

Erythrocyte Transketolase Activity Coefficient (ETKAC) Assay

This functional assay is a reliable biomarker for thiamine status, reflecting the in vivo availability of cocarboxylase.^{[5][14]}

- Principle: The assay measures the activity of transketolase in erythrocytes with and without the addition of exogenous TPP. The ratio of the stimulated to the basal activity gives the ETKAC.[14] The transketolase reaction is coupled to the oxidation of NADH, which is monitored at 340 nm.[15]
- Reagents:
 - Tris-HCl buffer.
 - Ribose-5-phosphate (substrate).
 - Thiamine pyrophosphate (TPP) solution.
 - NADH solution.
 - Coupling enzymes: Triosephosphate isomerase and glycerol-3-phosphate dehydrogenase.
 - Hemolysate prepared from washed erythrocytes.
- Procedure:
 - Basal Activity: Prepare a reaction mixture containing the buffer, ribose-5-phosphate, NADH, and coupling enzymes. Add the hemolysate to initiate the reaction. Monitor the decrease in absorbance at 340 nm.
 - Stimulated Activity: Prepare a similar reaction mixture but with the addition of a saturating concentration of TPP. Add the hemolysate and monitor the absorbance at 340 nm.
 - Calculation: The ETKAC is calculated as the ratio of the stimulated activity to the basal activity. An ETKAC value above a certain threshold (e.g., >1.25) is indicative of thiamine deficiency.[14]

Conclusion

Coccarboxylase tetrahydrate is a cornerstone of cellular metabolism, indispensable for the generation of energy and the biosynthesis of essential molecules. A thorough understanding of its structure, function, and the methodologies for its analysis is paramount for researchers in

the fields of biochemistry, nutrition, and drug development. The data and protocols presented in this guide offer a comprehensive resource to facilitate further investigation into the multifaceted roles of this vital coenzyme and its implications for human health and disease.

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References

- 1. api.repository.cam.ac.uk [api.repository.cam.ac.uk]
- 2. CHEM 245 - Lecture 26 [guweb2.gonzaga.edu]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. Erythrocyte transketolase activity coefficient (ETKAC) assay protocol for the assessment of thiamine status - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 10.31 Thiamin Functions | Nutrition Flexbook [courses.lumenlearning.com]
- 7. Quantitative determination of cocarboxylase by ion exchange chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. CN101787048B - Preparation method of cocarboxylase tetrahydrate - Google Patents [patents.google.com]
- 9. sketchviz.com [sketchviz.com]
- 10. alpha ketoglutarate Dehydrogenase Enzyme Complex [clfs690.alivetek.org]
- 11. Thiamine Biochemistry [thiamine.dnr.cornell.edu]
- 12. researchgate.net [researchgate.net]
- 13. Pyruvate Dehydrogenase Complex and TCA Cycle - The Medical Biochemistry Page [themedicalbiochemistrypage.org]
- 14. Erythrocyte transketolase activity coefficient (ETKAC) assay protocol for the assessment of thiamine status - PMC [pmc.ncbi.nlm.nih.gov]
- 15. actascientific.com [actascientific.com]

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